

synonyms and alternative names for 5-Bromonaphthalen-1-amine

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Compound of Interest

Compound Name: 5-Bromonaphthalen-1-amine

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Technical Guide: 5-Bromonaphthalen-1-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromonaphthalen-1-amine**, a key chemical intermediate. It includes a detailed summary of its chemical properties, alternative names, a representative experimental protocol for its synthetic application, and a workflow diagram illustrating a key chemical transformation.

Chemical Identity and Synonyms

5-Bromonaphthalen-1-amine is an aromatic amine and a brominated derivative of naphthalene. It is also known by a variety of alternative names, which are crucial for comprehensive literature and database searches.

Synonyms and Alternative Names:

- 5-Bromo-1-naphthylamine[1]
- 1-Amino-5-bromonaphthalene[1]
- 5-Bromo-1-naphthalenamine[1]
- 1-Naphthalenamine, 5-bromo-[1]

- 5-Amino-1-bromonaphthalene[1]

Physicochemical Properties

A summary of the key quantitative data for **5-Bromonaphthalen-1-amine** is presented in the table below. These properties are essential for designing experimental conditions, understanding its reactivity, and for analytical characterization.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₈ BrN	[1]
Molecular Weight	222.08 g/mol	[1]
CAS Number	4766-33-0	[1]
Appearance	Solid	
Melting Point	66-68 °C	
Boiling Point	358.0±17.0 °C at 760 mmHg	
Density	1.6±0.1 g/cm ³	
pKa	3.35±0.10 (Predicted)	
Flash Point	170.3±20.9 °C	
XLogP3	2.9	[1]
Exact Mass	220.98401 Da	[1]
Monoisotopic Mass	220.98401 Da	[1]

Experimental Protocol: Sandmeyer Reaction

The Sandmeyer reaction is a cornerstone of aromatic chemistry, providing a method to replace an amino group on an aromatic ring with a halide via a diazonium salt intermediate. This protocol details a representative procedure for the conversion of **5-Bromonaphthalen-1-amine** to 1,5-dibromonaphthalene, illustrating a key synthetic utility of the title compound.

Objective: To synthesize 1,5-dibromonaphthalene from **5-Bromonaphthalen-1-amine**.

Materials:

- **5-Bromonaphthalen-1-amine**
- Sodium nitrite (NaNO_2)
- Hydrobromic acid (HBr, 48%)
- Copper(I) bromide (CuBr)
- Deionized water
- Ice
- Diethyl ether (or other suitable organic solvent)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Starch-iodide paper

Procedure:

Part A: Diazotization of 5-Bromonaphthalen-1-amine

- In a flask of appropriate size, dissolve **5-Bromonaphthalen-1-amine** in a solution of hydrobromic acid (48%) and water.
- Cool the mixture to 0-5 °C in an ice-salt bath with continuous stirring. It is critical to maintain this low temperature to ensure the stability of the diazonium salt.
- In a separate beaker, prepare a solution of sodium nitrite in deionized water.
- Add the sodium nitrite solution dropwise to the stirred, cold solution of the amine salt. The rate of addition should be controlled to keep the temperature below 5 °C.

- After the complete addition of sodium nitrite, continue stirring the mixture at 0-5 °C for an additional 20-30 minutes.
- Verify the presence of excess nitrous acid by testing a drop of the reaction mixture on starch-iodide paper. A positive test (immediate blue-black color) indicates that the diazotization is complete. If the test is negative, add a small amount of additional sodium nitrite solution until a positive test is achieved.

Part B: Sandmeyer Reaction

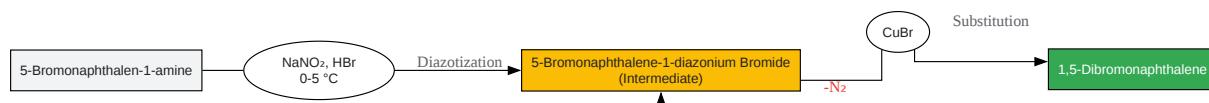
- In a separate reaction vessel, prepare a solution of copper(I) bromide in hydrobromic acid.
- Slowly and carefully, add the cold diazonium salt solution from Part A to the copper(I) bromide solution with vigorous stirring. The addition should be done in portions to control the evolution of nitrogen gas.
- After the addition is complete, allow the reaction mixture to warm to room temperature.
- Gently heat the mixture (e.g., using a water bath at 50-60 °C) until the evolution of nitrogen gas ceases.

Part C: Work-up and Purification

- Cool the reaction mixture to room temperature and transfer it to a separatory funnel.
- Extract the crude product with diethyl ether (or another suitable organic solvent).
- Combine the organic extracts and wash sequentially with deionized water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the solvent using a rotary evaporator.
- The resulting crude 1,5-dibromonaphthalene can be further purified by recrystallization or column chromatography.

Synthetic Workflow Visualization

The following diagram illustrates the logical flow of the Sandmeyer reaction, from the starting amine to the final aryl bromide product.



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Caption: Workflow of the Sandmeyer reaction for **5-Bromonaphthalen-1-amine**.

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References

- 1. 5-Bromonaphthalen-1-amine | C10H8BrN | CID 19044893 - PubChem [pubchem.ncbi.nlm.nih.gov]
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